

Safety, handling, and disposal guidelines for 2-Fluoroisobutyric acid.

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Compound of Interest

Compound Name: 2-Fluoroisobutyric acid

Cat. No.: B1304209

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An In-Depth Technical Guide to the Safe Handling and Disposal of 2-Fluoroisobutyric Acid

This guide provides comprehensive safety, handling, and disposal protocols for **2-Fluoroisobutyric acid** (CAS No. 63812-15-7), tailored for researchers, scientists, and professionals in drug development and chemical synthesis. The information herein is synthesized from authoritative safety data sheets and established laboratory safety practices to ensure the highest standards of operational safety and regulatory compliance.

Understanding the Hazard Profile of 2-Fluoroisobutyric Acid

2-Fluoroisobutyric acid is a valuable building block in organic synthesis, particularly for creating fluorinated compounds. However, its utility is matched by a significant hazard profile that demands rigorous safety protocols. The primary dangers associated with this compound are its high acute toxicity, severe corrosivity, and flammability^{[1][2]}. A thorough understanding of its properties is the cornerstone of safe laboratory practice.

Physicochemical Properties

A summary of the key physical and chemical properties of **2-Fluoroisobutyric acid** is presented below. These properties influence its behavior and are critical for risk assessment.

Property	Value	Source
CAS Number	63812-15-7	[1] [2] [3]
Molecular Formula	C ₄ H ₇ FO ₂	[1] [3]
Molecular Weight	106.10 g/mol	[4] [5]
Appearance	White to light yellow powder/crystal or clear colorless to pale yellow liquid	[6]
Boiling Point	57-58°C at 10 mmHg	[4]
Flash Point	53 °C	
Density	~1.120 g/cm ³	[4]
Solubility	Soluble in water	[7] [4]

GHS Hazard Classification

2-Fluoroisobutyric acid is classified as a highly hazardous substance under the Globally Harmonized System (GHS). The following table summarizes its primary hazard classifications, which mandate the stringent handling procedures discussed in this guide.

Hazard Class	Hazard Statement	GHS Pictogram
Acute Toxicity, Oral (Category 3)	H301: Toxic if swallowed	GHS06 (Skull and Crossbones)
Acute Toxicity, Dermal (Category 3)	H311: Toxic in contact with skin	GHS06 (Skull and Crossbones)
Acute Toxicity, Inhalation (Category 2)	H330: Fatal if inhaled	GHS06 (Skull and Crossbones)
Skin Corrosion (Category 1B)	H314: Causes severe skin burns and eye damage	GHS05 (Corrosion)
Serious Eye Damage (Category 1)	H318: Causes serious eye damage	GHS05 (Corrosion)
Specific Target Organ Toxicity - Single Exposure (Category 3)	H335: May cause respiratory irritation	GHS07 (Exclamation Mark)
Flammable Solid (Category 2)	H228: Flammable solid	GHS02 (Flame)

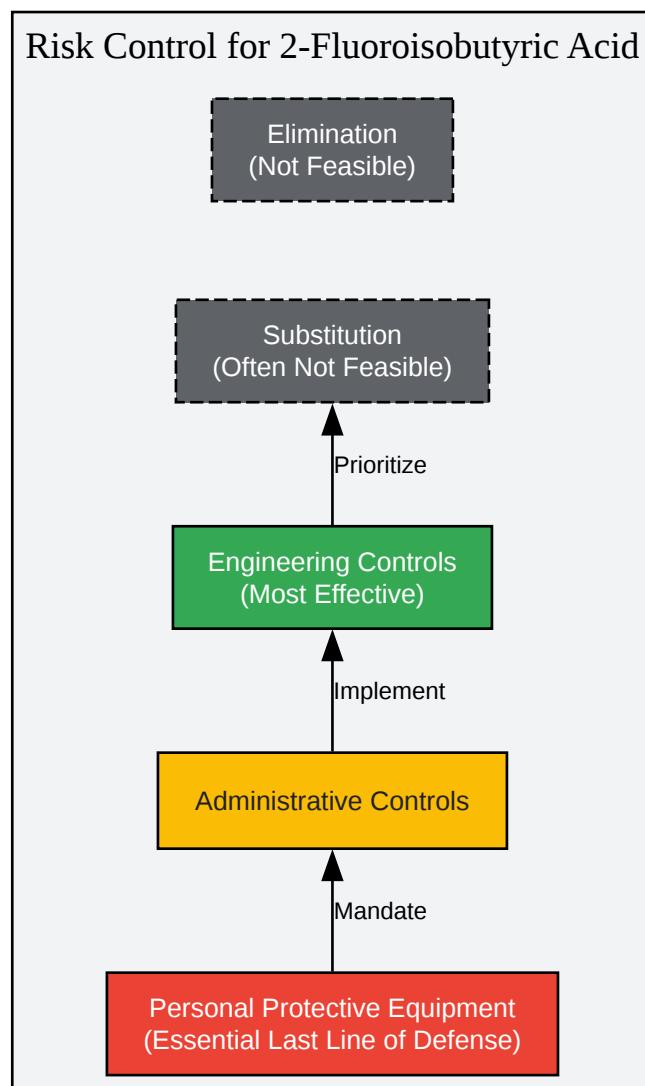
Sources:[2][8]

Comprehensive Risk Assessment and Control

A systematic approach to risk assessment is essential before any work with **2-Fluoroisobutyric acid** begins. This involves identifying potential exposure scenarios and implementing a hierarchy of controls to mitigate risks.

The Hierarchy of Controls

The most effective way to manage the risks of **2-Fluoroisobutyric acid** is to follow the hierarchy of controls, prioritizing engineering and administrative controls over sole reliance on Personal Protective Equipment (PPE).



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Figure 1: Hierarchy of controls for managing chemical risk.

- Engineering Controls: All work involving **2-Fluoroisobutyric acid** must be conducted in a certified chemical fume hood to prevent inhalation of its fatal vapors[1][2]. The fume hood also provides containment in case of a spill. Use explosion-proof ventilation and electrical equipment due to its flammability.
- Administrative Controls: Access to areas where this chemical is used should be restricted to trained and authorized personnel. Develop and strictly follow Standard Operating

Procedures (SOPs). Ensure safety data sheets are readily accessible. Do not work alone when handling this substance.

- Personal Protective Equipment (PPE): PPE is not a substitute for engineering controls but is critical for protecting against direct contact. The required PPE is detailed in the following section.

Mandatory Personal Protective Equipment (PPE)

Given the severe corrosivity and high toxicity of **2-Fluoroisobutyric acid**, a comprehensive PPE ensemble is mandatory[9][10].

Body Part	Required PPE	Rationale and Specifications
Eyes / Face	Chemical safety goggles AND a full-face shield	Protects against splashes that cause severe eye damage (H314/H318)[2][8]. Must comply with OSHA 29 CFR 1910.133 or EN166 standards[2][11].
Skin / Body	Chemical-resistant gloves (Nitrile or Butyl Rubber), a chemical-resistant apron over a lab coat, and full leg/foot coverings	Prevents contact with skin, which is toxic and causes severe burns (H311/H314). Gloves must be inspected before use and removed without touching the outer surface[8].
Respiratory	NIOSH-approved respirator with appropriate cartridges for organic vapors/acid gases	Required if there is any risk of exceeding exposure limits or if engineering controls fail. Protects against fatal inhalation (H330)[2][12].

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is non-negotiable.

General Handling Protocol

This protocol outlines the essential steps for safely handling **2-Fluoroisobutyric acid** during a typical laboratory workflow, such as weighing for a reaction.

Objective: To safely weigh and transfer a specific quantity of **2-Fluoroisobutyric acid**.

Materials:

- **2-Fluoroisobutyric acid** in its original container
- Spatula and weigh boat/paper
- Analytical balance (located inside the fume hood)
- Reaction vessel
- Waste container for contaminated materials
- Full PPE ensemble as described in Section 2.2

Procedure:

- Preparation:
 - Verify that the chemical fume hood is operational (check airflow monitor).
 - Don all required PPE (goggles, face shield, gloves, lab coat/apron) before entering the designated work area.
 - Place all necessary equipment (balance, spatula, weigh vessel, reaction flask) inside the fume hood.
 - Designate a specific area within the hood for the weighing operation to minimize contamination.
- Handling and Weighing:

- Carefully open the **2-Fluoroisobutyric acid** container inside the fume hood. Avoid creating dust if it is in solid form[8].
- Using a clean spatula, carefully transfer the approximate amount of the chemical to the weigh vessel on the balance.
- Securely close the primary container immediately after dispensing.
- Record the exact weight.

- Transfer and Post-Handling:
 - Carefully transfer the weighed chemical to the reaction vessel.
 - Place the used weigh vessel, any contaminated wipes, and gloves into a designated, sealed hazardous waste bag or container inside the fume hood.
 - Wipe down the spatula and the work surface inside the fume hood with an appropriate decontaminating solution.
- Doffing PPE:
 - Remove PPE in the correct order to avoid cross-contamination: first the outer gloves, then the apron, face shield, and goggles, followed by the lab coat and inner gloves. Wash hands thoroughly with soap and water[8].

Storage Requirements

Proper storage is crucial to prevent accidents and degradation of the material.

- Location: Store in a dry, cool, and well-ventilated area designated for corrosive and toxic materials[1][2].
- Conditions: Keep the container tightly closed and store under an inert atmosphere, as the material can be hygroscopic[1]. Store locked up to restrict access[2]. Recommended storage temperatures may be between 2-8°C[8].

- Incompatibilities: **2-Fluoroisobutyric acid** must be stored separately from strong oxidizing agents and bases[2][13][14]. Do not store with organic materials[15].

Emergency Procedures

Immediate and correct response to an emergency is critical to minimizing harm.

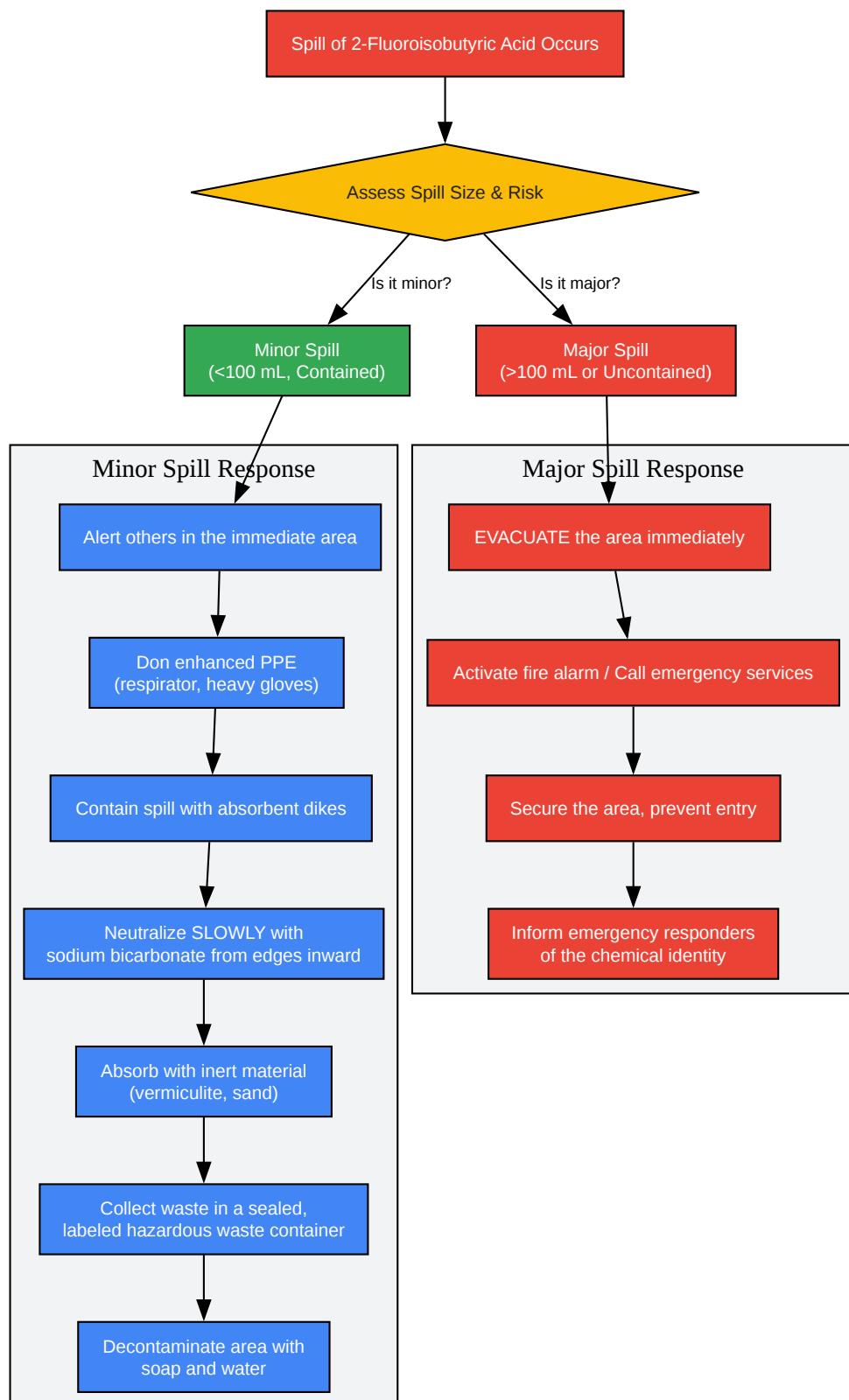
First-Aid Measures

In any case of exposure, seek immediate medical attention and provide the safety data sheet to the responding medical personnel[2][8].

- Inhalation: Immediately move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Call a poison center or doctor immediately as inhalation can be fatal[2].
- Skin Contact: Take off all contaminated clothing immediately. Rinse the affected skin with copious amounts of water for at least 15 minutes. Immediate medical attention is required due to severe burns and toxicity[2][16].
- Eye Contact: Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate, specialist medical attention[2].
- Ingestion: Rinse mouth with water. Do NOT induce vomiting, as this can cause perforation of the esophagus[2]. Call a physician or poison control center immediately[2].

Spill Response

The response to a spill depends on its scale. Only trained personnel equipped with the proper PPE and spill kits should manage minor spills.



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Figure 2: Decision tree for spill response.

Minor Spill Cleanup Protocol:

- Alert & Secure: Alert personnel in the immediate vicinity. Secure the area to prevent others from entering[17].
- Protect Yourself: Don the appropriate PPE, including a respirator, chemical-resistant gloves, goggles, and a face shield[17].
- Contain & Neutralize: If the spill is liquid, create a dike around it with an inert absorbent material like sand or vermiculite to prevent it from spreading[18][19]. Slowly apply an acid neutralizer, such as sodium bicarbonate or soda ash, starting from the outside of the spill and working inward[19][20].
- Absorb & Collect: Once neutralized, absorb the material with an inert absorbent. Sweep or scoop the absorbed material into a clearly labeled, leak-proof container for hazardous waste[17][21].
- Decontaminate: Wash the spill area with soap and water. Collect the rinse water for disposal if the spill was highly toxic[17].
- Dispose: Dispose of all contaminated materials (absorbents, PPE) as hazardous waste.
- Report: Report the incident to your supervisor or Environmental Health & Safety department.

Disposal Guidelines

Disposal of **2-Fluoroisobutyric acid** and its contaminated waste must be handled with extreme care and in accordance with all local, regional, and national regulations[2].

- Waste Classification: This material is considered hazardous waste. Never dispose of it down the drain or in regular trash[8].
- Primary Disposal Method: The recommended method of disposal is to use a licensed professional waste disposal service[8]. The material should be removed to an authorized incinerator equipped with an afterburner and a flue gas scrubber[1].
- Containerization:

- Collect waste in a designated, corrosion-resistant, and properly sealed container[22].
- Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**2-Fluoroisobutyric acid**".
- Store the waste container in a designated satellite accumulation area that is secure and has secondary containment.
- Neutralization: While neutralization is a key step in spill cleanup, bulk neutralization for disposal should only be performed by trained personnel following a validated SOP, as the reaction can generate heat and gas[22]. For laboratory waste, direct collection and professional disposal is the safest and most compliant method.

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